

Application Notes and Protocols for Dodecyltrimethylphosphine Oxide (DDAO) in Membrane Protein Extraction

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Compound of Interest

Compound Name: Dodecyltrimethylphosphine oxide

Cat. No.: B1221216

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Introduction

Dodecyltrimethylphosphine oxide (DDAO), also known as Lauryldimethylamine oxide (LDAO), is a zwitterionic detergent widely utilized in the extraction and purification of membrane proteins. Its amphipathic nature, with a hydrophilic phosphine oxide head group and a hydrophobic C12 alkyl chain, allows for the effective disruption of lipid bilayers and the solubilization of integral membrane proteins. While considered a relatively stringent detergent, DDAO is valued for its ability to form small, compact micelles, which can be advantageous for certain downstream applications, including structural biology studies such as X-ray crystallography and cryo-electron microscopy.^[1]

These application notes provide a comprehensive overview of the use of DDAO in membrane protein extraction, including its physicochemical properties, comparative data, detailed experimental protocols, and considerations for downstream applications.

Physicochemical Properties of DDAO

Understanding the properties of DDAO is crucial for designing effective protein extraction strategies. Key characteristics are summarized in the table below.

Property	Value	Reference(s)
Chemical Name	Dodecyldimethylphosphine oxide (DDAO) / Lauryldimethylamine oxide (LDAO)	[1]
Molecular Weight	229.4 g/mol	
Detergent Class	Zwitterionic	[1]
Critical Micelle Concentration (CMC)	~1-2 mM (~0.023-0.046% w/v) in low salt buffers	
Aggregation Number	~75-95	
Micelle Molecular Weight	~17-21.5 kDa	[1]

Comparative Solubilization Efficiency

The choice of detergent is a critical parameter in membrane protein extraction, as both extraction efficiency and the preservation of protein structure and function are paramount. The following table provides a summary of comparative data on the solubilization efficiency of DDAO against other commonly used detergents. It is important to note that optimal detergent selection is highly dependent on the specific membrane protein and the source membrane.

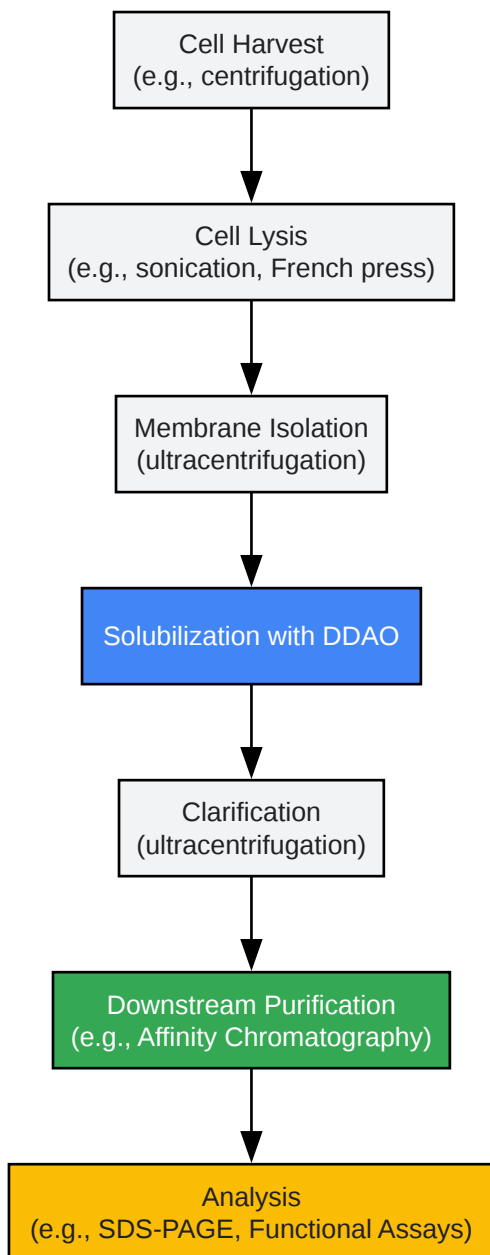
Detergent	Class	Median Solubilization Efficiency (%)	Notes	Reference(s)
DDAO (LDAO)	Zwitterionic	57 ± 18	Generally effective, but can be denaturing for some proteins.	
DDM	Non-ionic	51 ± 20	A mild and commonly used detergent for preserving protein function.	
FC-12	Zwitterionic	75 ± 16	High solubilization efficiency.	
Triton X-100	Non-ionic	Variable	Widely used, but can interfere with downstream applications.	[2]

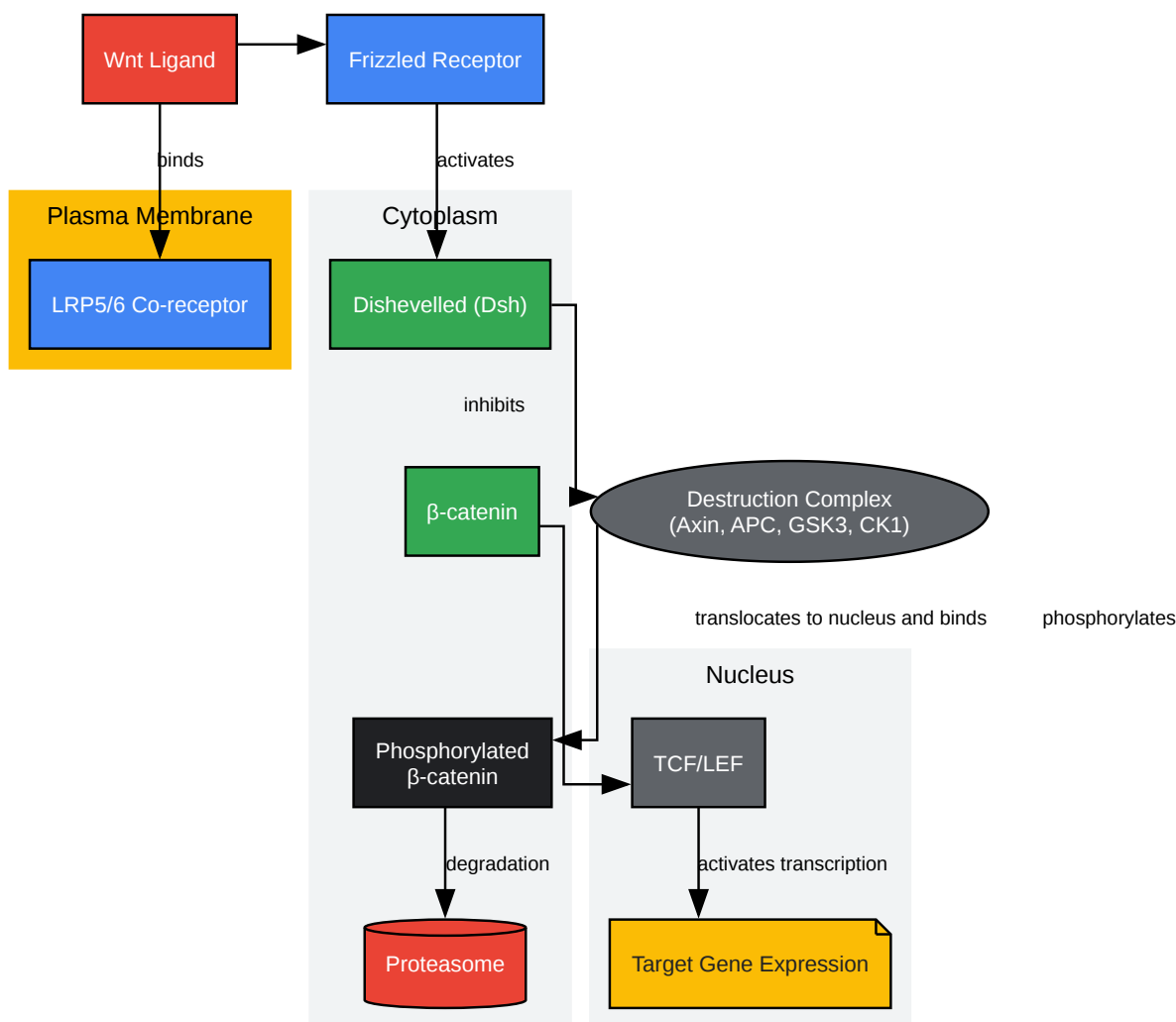
Experimental Protocols

The following protocols provide a general framework for the extraction of membrane proteins using DDAO. It is essential to empirically optimize the conditions for each specific protein of interest.

General Workflow for Membrane Protein Extraction with DDAO

General Workflow for DDAO-Mediated Membrane Protein Extraction





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References

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